

Ethyl 2-(2-Bromoethyl)benzoate CAS number and properties

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Compound of Interest

Compound Name: Ethyl 2-(2-Bromoethyl)benzoate

Cat. No.: B171905

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An In-depth Technical Guide to **Ethyl 2-(2-Bromoethyl)benzoate**

For Researchers, Scientists, and Drug Development Professionals

Introduction

Ethyl 2-(2-Bromoethyl)benzoate is a valuable intermediate in organic synthesis, playing a crucial role in the development of a variety of pharmaceutical compounds and fine chemicals. [1] Its bifunctional nature, containing both an ester and a bromoethyl group, allows for diverse chemical transformations, making it a versatile building block for complex molecular architectures.[1] This technical guide provides a comprehensive overview of the chemical and physical properties, synthesis protocols, and key applications of **Ethyl 2-(2-Bromoethyl)benzoate**.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **Ethyl 2-(2-Bromoethyl)benzoate** is presented in the table below.

Property	Value	Reference
CAS Number	179994-91-3	[2][3]
Molecular Formula	C ₁₁ H ₁₃ BrO ₂	[1][2]
Molecular Weight	257.12 g/mol	[1][2]
Appearance	Pale yellow oil	[4]
Purity	≥95%	[1][2]
Storage	Room temperature, dry	[1]

Experimental Protocols

Synthesis of Ethyl 2-(2-Bromoethyl)benzoate

A common synthetic route to **Ethyl 2-(2-Bromoethyl)benzoate** involves the reaction of 3,4-dihydro-1H-2-benzopyran-1-one with phosphorus tribromide and bromine, followed by treatment with ethanol.[4]

Step 1: Bromination of 3,4-dihydro-1H-2-benzopyran-1-one

- To a solution of 3,4-dihydro-1H-2-benzopyran-1-one (1.5 g, 10.0 mmol) in carbon tetrachloride (15 mL) cooled in an ice-water bath, slowly add phosphorus tribromide (1.05 mL, 11.0 mmol) and bromine (0.62 mL, 12 mmol).[4]
- The mixture is then stirred at room temperature for 16 hours.[4]
- The resulting orange suspension is stirred at 60°C for 3 hours.[4]

Step 2: Ethanolysis

- The red mixture is cooled down, and ethanol (10 mL) is slowly added at 0°C.[4]
- The reaction mixture is stirred for one hour.[4]

Step 3: Work-up and Purification

- The reaction mixture is partitioned between dichloromethane (50 mL) and water (20 mL).[4]
- The organic phase is separated, washed with brine (10 mL), dried over sodium sulfate, and concentrated under reduced pressure.[4]
- The residue is purified by silica chromatography, eluting with a mixture of ethyl acetate and heptanes (0 to 10%) to afford **ethyl 2-(2-bromoethyl)benzoate** (2.0 g, 78% yield) as a pale yellow oil.[4]

¹H NMR Data (300 MHz, CDCl₃): δ 1.41 (t, J=6.9 Hz, 3H), 3.50 (t, J=6.9 Hz, 2H), 3.64 (t, J=6.9 Hz, 2H), 4.38 (q, J=6.9 Hz, 2H), 7.27-7.39 (m, 2H), 7.45 (t, J=7.5 Hz, 1H), 7.96 (d, J=7.5 Hz, 1H).[4]

A patent also describes a synthesis method for the related compound, 2-(2-bromoethyl)benzoic acid methyl ester, starting from 2-formyl benzoic acid methyl ester. This multi-step process involves a Wittig reaction, hydroboration-oxidation, and finally bromination.

Applications in Research and Drug Development

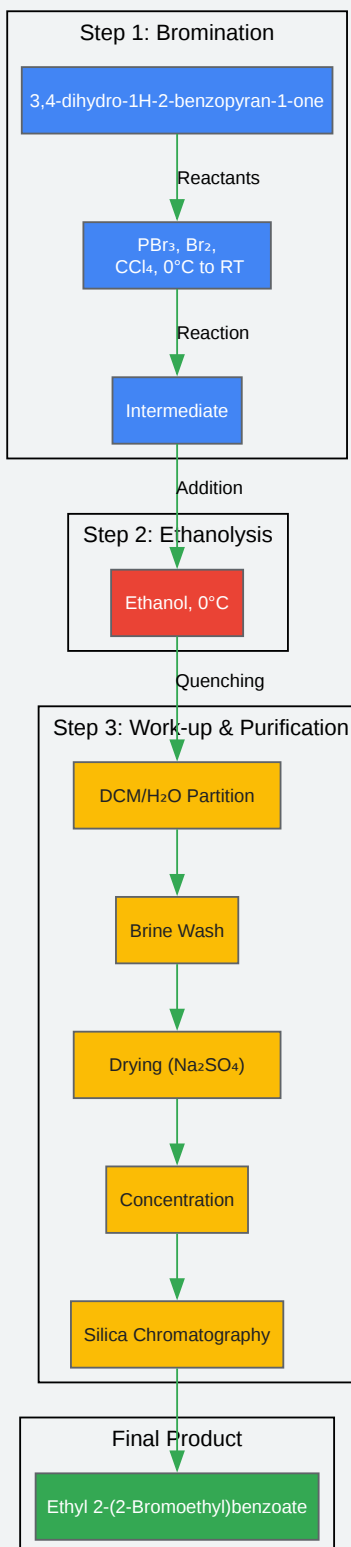
Ethyl 2-(2-Bromoethyl)benzoate serves as a key starting material in the synthesis of various biologically active molecules.

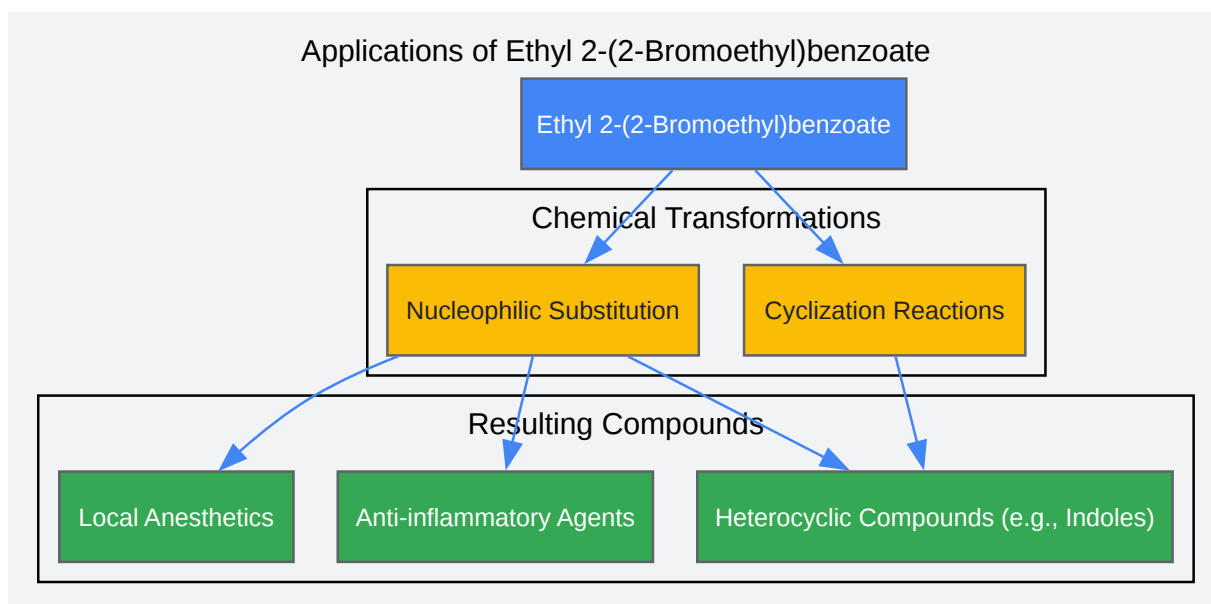
- **Heterocyclic Compounds:** It is commonly employed in the development of heterocyclic compounds, such as indoles and other bioactive ring systems.[1]
- **Pharmaceuticals:** This compound is utilized in the synthesis of local anesthetics and anti-inflammatory agents due to its ability to serve as a building block for more complex molecules.[1]

The reactivity of the bromo and ester functional groups allows for a range of further transformations, including nucleophilic substitution and cyclization reactions, making it a versatile tool for medicinal chemists and drug development professionals.[1]

Visualizations

Synthesis of Ethyl 2-(2-Bromoethyl)benzoate

[Click to download full resolution via product page](#)Caption: Synthetic workflow for **Ethyl 2-(2-Bromoethyl)benzoate**.



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